Pharmacokinetics and Oral Bioavailability of CYH33: A Technical Guide

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Compound of Interest

Compound Name:	*CYH33 methanesulfonate*
CAS No.:	*1494684-33-1*
Cat. No.:	*B11932051*

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Executive Summary

CYH33 is a novel, highly selective, orally active inhibitor of the Class I phosphoinositide 3-kinase alpha (PI3Kα) isoform.[1] Developed to overcome the toxicity and selectivity limitations of pan-PI3K inhibitors, CYH33 has demonstrated potent anti-tumor activity in preclinical xenograft models and a manageable safety profile in early-phase clinical trials. This guide provides a comprehensive technical analysis of its pharmacokinetic (PK) profile, metabolic fate, and oral bioavailability, offering actionable protocols for bioanalysis and study design.

Physicochemical Profile & Mechanism of Action[1]

Chemical Identity

CYH33 is built upon a pyrrolo[2,1-f][1,2,4]triazine scaffold, a privileged structure in kinase inhibitor design that mimics the adenine ring of ATP, allowing it to bind competitively to the ATP-binding pocket of the PI3Kα enzyme.

- Core Scaffold: Pyrrolo[2,1-f][1,2,4]triazine[2][3][4][5]

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- Therapeutic Class: Selective PI3Kα Inhibitor[1][6]
- Selectivity: High potency against PI3Kα (IC50 < 10 nM) with significantly reduced activity against β, δ, and γ isoforms, minimizing off-target immunotoxicity.

Mechanism of Action (MOA)

CYH33 blocks the phosphorylation of Phosphatidylinositol 4,5-bisphosphate (PIP2) to Phosphatidylinositol 3,4,5-trisphosphate (PIP3). This inhibition prevents the recruitment of AKT to the plasma membrane, thereby silencing the PI3K/AKT/mTOR signaling cascade, which is critical for cell proliferation and survival in solid tumors (particularly PIK3CA-mutated breast and ovarian cancers).

Visualization: PI3K/AKT Signaling Inhibition

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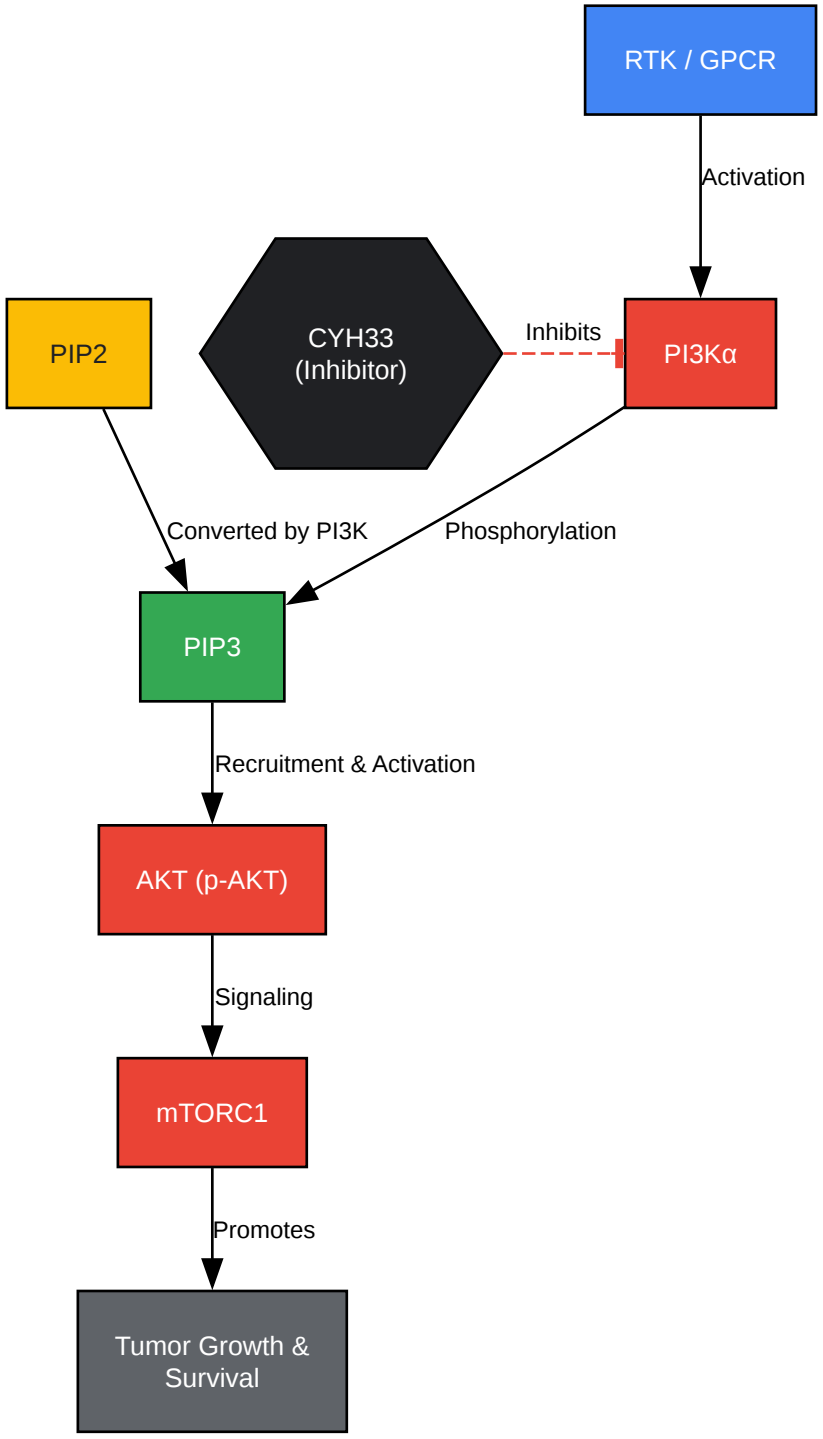

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Caption: Schematic representation of the PI3K/AKT/mTOR pathway and the inhibitory node of CYH33.

Bioanalytical Methodology (LC-MS/MS)[9]

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Accurate quantification of CYH33 and its active metabolite (I27) is prerequisite for any PK study. While proprietary CRO methods exist, the following Standardized High-Performance Protocol is designed for research validation, ensuring linearity and precision.

Sample Preparation[10]

- Matrix: Plasma (Human, Mouse, Rat)
- Extraction Method: Protein Precipitation (PPT)
  - Aliquot 50 µL of plasma into a 96-well plate.
  - Add 150 µL of Acetonitrile (ACN) containing Internal Standard (IS) (e.g., stable isotope-labeled analog or structural analog like Gefitinib).
  - Vortex for 2 minutes at high speed.
  - Centrifuge at 4,000 rpm for 15 minutes at 4°C.
  - Transfer 100 µL of supernatant to a clean plate and dilute with 100 µL of water (to match initial mobile phase).

Chromatographic Conditions

- Instrument: UPLC coupled to Triple Quadrupole MS
- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient Profile:

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Time (min)	% Mobile Phase B	Flow Rate (mL/min)
0.0	**5**	**0.4**
0.5	5	0.4
2.5	95	0.4
3.0	95	0.4
3.1	5	0.4

| 4.0 | 5 | 0.4 |

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode
- Detection: Multiple Reaction Monitoring (MRM)
- Method Development Strategy:
  - Perform a Q1 scan to identify the protonated precursor ion

    .
  - Perform a Product Ion scan to identify the most abundant fragments (quantifier) and secondary fragments (qualifier).
  - Note: For pyrrolo-triazines, fragmentation often occurs at the amine linker or the pyrrole ring substituents.

Preclinical Pharmacokinetics

Preclinical studies in mice (SKOV-3 xenograft models) established the baseline for CYH33's oral druggability.

Absorption and Bioavailability

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- Oral Bioavailability (F%): ~36.9% in mice. This moderate bioavailability suggests that while the drug is absorbed, it may undergo first-pass metabolism or have solubility-limited absorption.
- Absorption Rate: Rapid, with significant plasma exposure achieved within 1 hour post-dosing.[1]

Efficacy vs. Exposure

In vivo studies demonstrated a clear PK/PD correlation. Efficacy (tumor growth inhibition) was linked to the sustained suppression of p-AKT (Ser473) levels in tumor tissue. Unlike pan-PI3K inhibitors, CYH33 showed minimal impact on insulin signaling at therapeutic doses, evidenced by maintained glucose tolerance in mice.

Clinical Pharmacokinetics (Phase Ia)

Data derived from the First-in-Human Phase Ia study (NCT03544905) in patients with advanced solid tumors.[1]

Single-Dose Kinetics

- Dose Range Tested: 1 mg to 60 mg (Oral, QD).[7]
- Linearity: PK is dose-proportional across the tested range.
- Tmax (Time to Max Concentration): Median 1–4 hours. This indicates rapid gastric emptying and absorption.
- T1/2 (Half-life): ~20 hours.
  - Significance: The long half-life supports a Once-Daily (QD) dosing regimen, maintaining therapeutic concentrations above the IC50 for the majority of the dosing interval.
- Accumulation: Minimal accumulation observed after multiple doses, suggesting linear clearance mechanisms are not saturated.

Key PK Parameters Summary

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Parameter	Value / Description	Clinical Implication
Tmax	1.0 – 4.0 hours	Rapid onset of action.
T1/2	~20 hours	Supports QD dosing; forgiving of minor dosing delays.
AUC	Dose-proportional	Predictable exposure adjustments.
MTD	40 mg QD	Maximum Tolerated Dose established for Phase II.[7]
Metabolite	I27 (Active)	Contributes to overall therapeutic effect.

Metabolite I27[1][7][8]

- Activity: I27 is an active metabolite, retaining high selectivity and potency for PI3Kα.[1]
- Exposure: The exposure of I27 tracks linearly with the parent compound CYH33.
- Formation: Likely mediated by hepatic CYP enzymes (primarily CYP3A4, typical for this class), though specific enzyme kinetics should be confirmed via phenotyping studies.

Metabolism and Elimination[11][12]

Metabolic Stability

CYH33 is metabolically stable enough to support daily dosing but undergoes biotransformation to I27.

- CYP Interaction: Early data suggests "minimal interaction" with major CYPs regarding inhibition (low risk of causing drug-drug interactions). However, as a substrate, it likely relies on CYP3A4 for clearance.
- Risk: Co-administration with strong CYP3A4 inducers (e.g., rifampin) or inhibitors (e.g., ketoconazole) would likely alter CYH33 exposure, necessitating standard DDI clinical studies.

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Excretion

While specific mass-balance data (urine vs. feces) is proprietary, lipophilic kinase inhibitors of this class typically favor biliary/fecal excretion over renal clearance.

Experimental Workflow for PK Validation

For researchers planning to validate CYH33 PK properties, the following workflow ensures data integrity and regulatory alignment.

Visualization: PK Study Design



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Caption: Step-by-step workflow for a preclinical pharmacokinetic study of CYH33.

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